Application Notes and Protocols for Tigloylgomisin P in Cell Culture

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Compound of Interest

Compound Name:	*Tigloylgomisin P*
CAS No.:	*82078-76-0*
Cat. No.:	*B15563231*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and use of **Tigloylgomisin P** in cell culture experiments, designed for researchers in academia and the pharmaceutical industry.

Product Information

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Property	Value	Reference
Molecular Formula	$C_{28}H_{34}O_9$	[1]
Molecular Weight	514.56 g/mol	[1]
Appearance	White to off-white solid	[1]
Biological Activity	Anti-HIV and anticancer properties.[1][2]	
Storage (Solid)	-20°C, sealed from moisture and light.[1][2]	

Solubility and Stock Solution Preparation

Tigloylgomisin P is readily soluble in dimethyl sulfoxide (DMSO).[1][2] It is recommended to prepare a concentrated stock solution in DMSO, which can then be further diluted in cell culture medium to the desired final concentration.

Quantitative Solubility Data:

Solvent	Concentration	Notes	Reference
DMSO	50 mg/mL (97.17 mM)	Ultrasonic treatment may be required. Use freshly opened DMSO as it is hygroscopic.	[1]
DMSO	40 mg/mL (77.74 mM)	Sonication is recommended.	[2]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

Materials:

- **Tigloylgomisin P** solid
- Anhydrous/molecular sieve-dried DMSO

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- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

- Weighing: Accurately weigh the desired amount of **Tigloylgomisin P**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.15 mg of **Tigloylgomisin P** (Molecular Weight: 514.56).
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **Tigloylgomisin P**. For a 10 mM stock solution, if you weighed 5.15 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.
- Sterilization: While DMSO is considered sterile, for cell culture applications, it is good practice to filter the stock solution through a 0.22 µm syringe filter into a sterile vial, especially for long-term storage.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1] Store the aliquots at -20°C for up to one month or -80°C for up to six months.[1]

Stock Solution Preparation Table (for 1 mg of **Tigloylgomisin P**):

Desired Concentration	Volume of DMSO to Add
1 mM	1.9434 mL
5 mM	0.3887 mL
10 mM	0.1943 mL

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Use in Cell Culture

Protocol for Treating Cells with **Tigloylgomisin P**:

Materials:

- Prepared **Tigloylgomisin P** stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium appropriate for your cell line
- Cultured cells ready for treatment

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the **Tigloylgomisin P** stock solution at room temperature.
- Prepare Working Solution: Dilute the stock solution in complete cell culture medium to the desired final concentration. For example, to achieve a final concentration of 10 µM in 10 mL of medium, add 10 µL of the 10 mM stock solution to the 10 mL of medium (a 1:1000 dilution).
    - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity. A 1:1000 dilution results in a 0.1% DMSO concentration. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Cell Treatment: Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentration of **Tigloylgomisin P**.
- Incubation: Incubate the cells for the desired experimental duration.

Cytotoxicity Data for Common Cell Lines:

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Cell Line	GI_{50} (μM)	Reference
A549 (human lung carcinoma)	18.77	[1][2]
KB (human epidermoid carcinoma)	13.91 - 28	[1][2]

Experimental Workflow and Biological Activity

The following diagrams illustrate the general workflow for using **Tigloylgomisin P** and its known biological effects.

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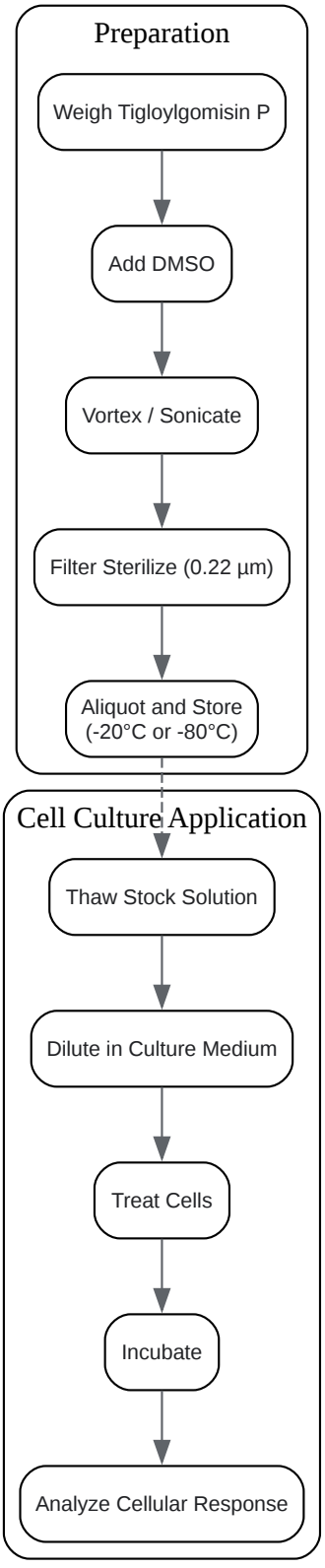

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Caption: Experimental workflow for preparing and using **Tigloylgomisin P** in cell culture.

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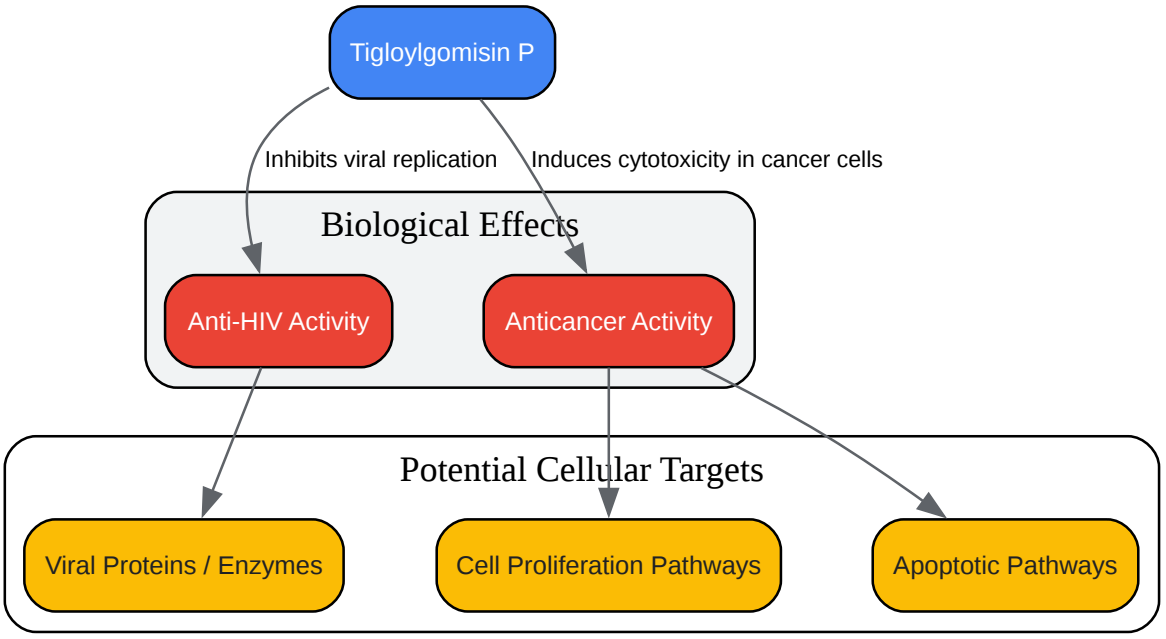

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Caption: Conceptual diagram of the known biological activities of **Tigloylgomisin P**.

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References

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